

"Methyl 2-mercaptopropionate" fundamental properties

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Compound of Interest

Compound Name: Methyl 2-mercaptopropionate

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Methyl 2-mercaptopropionate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-mercaptopropionate is an organosulfur compound with applications in various scientific and industrial fields. This technical guide provides a comprehensive overview of its fundamental properties, synthesis, and spectroscopic data, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Methyl 2-mercaptopropionate, also known as methyl α -mercaptopropionate, is a chiral ester with the chemical formula $C_4H_8O_2S$.^{[1][2]} It exists as a racemic mixture or as individual (R)- and (S)-enantiomers. The compound is a flammable liquid and is known to cause skin and eye irritation, and may cause respiratory irritation.^[1]

Table 1: Physical and Chemical Properties of Methyl 2-mercaptopropionate

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₄ H ₈ O ₂ S | [1] [2] |
| Molecular Weight | 120.17 g/mol | [1] [2] |
| CAS Number | 53907-46-3 (racemic) | [1] |
| Appearance | Colorless to light yellow liquid | |
| Boiling Point | 149-151 °C at 760 mmHg | |
| Flash Point | 40 °C (104 °F) | |
| Density | 1.068 g/cm ³ | [3] |
| Vapor Pressure | 4.055 mmHg at 25 °C (estimated) | |
| Solubility | Soluble in alcohol; slightly soluble in water | |
| IUPAC Name | methyl 2-sulfanylpropanoate | [1] |

Synthesis

The primary method for the synthesis of **Methyl 2-mercaptopropionate** is the Fischer esterification of 2-mercaptopropionic acid with methanol in the presence of an acid catalyst.[\[4\]](#) [\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocol: Fischer Esterification of 2-Mercaptopropionic Acid

Materials:

- 2-Mercaptopropionic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (or other suitable acid catalyst, e.g., p-toluenesulfonic acid)

- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

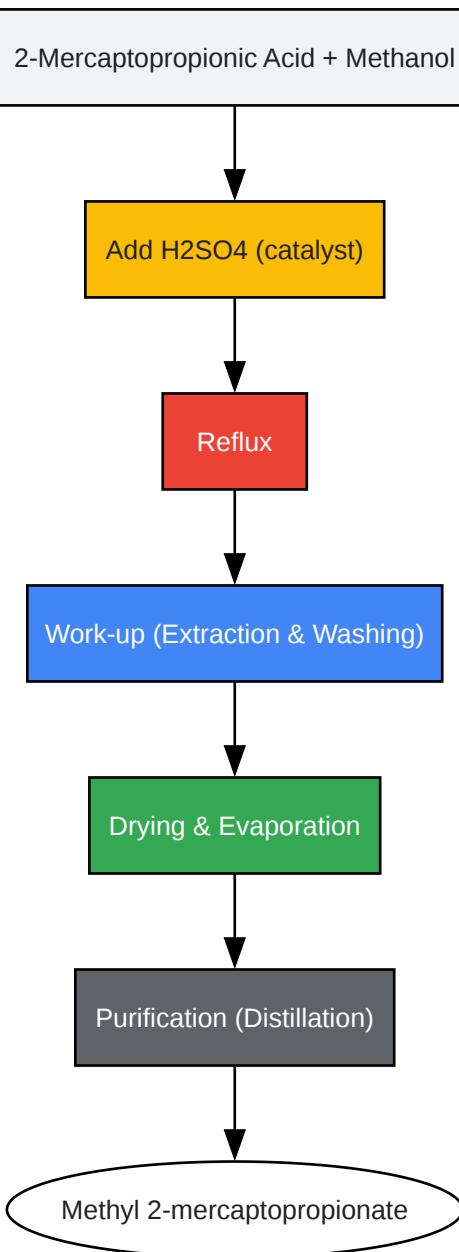
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-mercaptopropionic acid and an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in diethyl ether and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 2-mercaptopropionate**.
- Purify the crude product by distillation under reduced pressure.

Note: Due to the odorous nature of thiols, this procedure should be performed in a well-ventilated fume hood.

Synthesis Workflow

Fischer Esterification of 2-Mercaptopropionic Acid

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Caption: Workflow for the synthesis of **Methyl 2-mercaptopropionate**.

Spectroscopic Data

Detailed experimental spectroscopic data for **Methyl 2-mercaptopropionate** is not widely available in the public domain. However, based on the structure and data for similar compounds, the expected spectral characteristics are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Predicted):

- -SH (thiol proton): A broad singlet or a triplet (if coupled to the adjacent CH) in the region of 1.5-2.5 ppm.
- -OCH₃ (methyl ester protons): A sharp singlet around 3.7 ppm.
- -CH- (methine proton): A quartet around 3.5 ppm, coupled to the adjacent methyl and thiol protons.
- -CH₃ (methyl protons): A doublet around 1.5 ppm, coupled to the methine proton.

¹³C NMR (Predicted):

- C=O (carbonyl carbon): In the range of 170-175 ppm.
- -OCH₃ (methyl ester carbon): Around 52 ppm.
- -CH- (methine carbon): Around 40 ppm.
- -CH₃ (methyl carbon): Around 20 ppm.

Infrared (IR) Spectroscopy

- S-H stretch: A weak absorption band around 2550-2600 cm⁻¹.
- C=O stretch (ester): A strong absorption band around 1735 cm⁻¹.
- C-O stretch (ester): A strong absorption band in the region of 1100-1300 cm⁻¹.
- C-H stretch (alkane): Absorption bands in the region of 2850-3000 cm⁻¹.

Mass Spectrometry (MS)

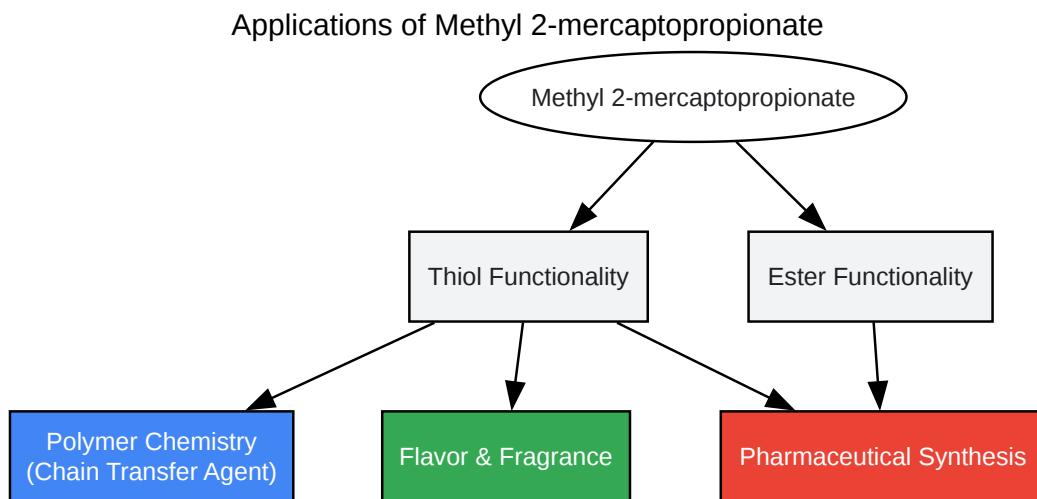
The mass spectrum would show a molecular ion peak (M^+) at $m/z = 120$. Key fragmentation patterns would likely involve the loss of the methoxy group (-OCH₃) and the thiol group (-SH).

Applications in Research and Development

Methyl 2-mercaptopropionate serves as a versatile building block in organic synthesis. Its thiol and ester functionalities allow for a variety of chemical transformations.

- Polymer Chemistry: It can be used as a chain transfer agent in radical polymerizations to control molecular weight and architecture.
- Flavor and Fragrance: Due to its characteristic sulfurous odor, it finds applications in the flavor and fragrance industry.
- Pharmaceutical Synthesis: The mercapto group is a key functional group in some drug molecules, and **methyl 2-mercaptopropionate** can serve as a precursor or intermediate in their synthesis.^[4]

Logical Relationship of Applications



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Caption: Relationship between the functional groups and applications.

Safety and Handling

Methyl 2-mercaptopropionate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[1] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. It is classified as causing skin and eye irritation and may cause respiratory irritation.[1] For detailed safety information, refer to the Safety Data Sheet (SDS).

This technical guide provides a summary of the fundamental properties of **Methyl 2-mercaptopropionate** based on available literature. Researchers should consult primary sources for more detailed information and exercise appropriate caution when handling this chemical.

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